

# Application Note: Thermogravimetric Analysis of Posaconazole Hydrate (Form S)

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## Compound of Interest

Compound Name: Posaconazole hydrate

Cat. No.: B15559576

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## Introduction

Posaconazole is a broad-spectrum triazole antifungal agent. Its solid-state properties, including polymorphism and hydration state, are critical for its stability, dissolution, and bioavailability. Posaconazole can exist in an anhydrous form (Form I) and a hydrated form (Form S), which has been characterized as a trihydrate.[1][2][3] Thermogravimetric Analysis (TGA) is a fundamental thermal analysis technique used to characterize the thermal stability and composition of materials. This application note provides a detailed protocol for the thermogravimetric analysis of **Posaconazole hydrate**, enabling the determination of its water content and thermal decomposition profile.

## Data Presentation

The thermal analysis of **Posaconazole hydrate** reveals distinct thermal events corresponding to dehydration and decomposition. The quantitative data obtained from TGA is summarized in the table below.

Thermal Event	Temperature Range (°C)	Weight Loss (%)	Moles of Water Lost
Dehydration	Ambient - 150	~7.19%	~3.0
Decomposition	> 160	Significant	-

Note: The theoretical water content of Posaconazole trihydrate is approximately 7.19%. Experimental values may vary slightly depending on the sample's purity and morphology.

A study on Posaconazole Form S, after being air-dried for 25 minutes, showed a total weight loss of 7.60% up to 208.6 °C, which corresponds to approximately 3 moles of water per mole of posaconazole.[4] The anhydrous Form I exhibits minimal weight loss (around 0.22%) in the same temperature range.[4] Posaconazole has a melting point of 170-172°C and begins to degrade at temperatures above 160°C.[5]

## Experimental Protocols

This section details the methodology for performing Thermogravimetric Analysis on **Posaconazole hydrate**.

## Instrumentation and Materials

- Thermogravimetric Analyzer: A calibrated TGA instrument equipped with a sensitive microbalance and a furnace capable of controlled heating.
- Sample Pans: Open aluminum or platinum pans are recommended.
- Purge Gas: High-purity nitrogen (99.99% or higher).
- Sample: **Posaconazole hydrate** (Form S). It is crucial to handle the sample under controlled humidity conditions to prevent dehydration or further hydration.

## Sample Preparation

- Ensure the **Posaconazole hydrate** sample is representative of the batch to be analyzed.
- If the sample has been stored under specific conditions, allow it to equilibrate to the ambient temperature of the TGA instrument's balance room to avoid condensation.
- Accurately weigh 3-10 mg of the **Posaconazole hydrate** sample directly into the TGA pan. Record the initial sample weight precisely.

## TGA Method Parameters

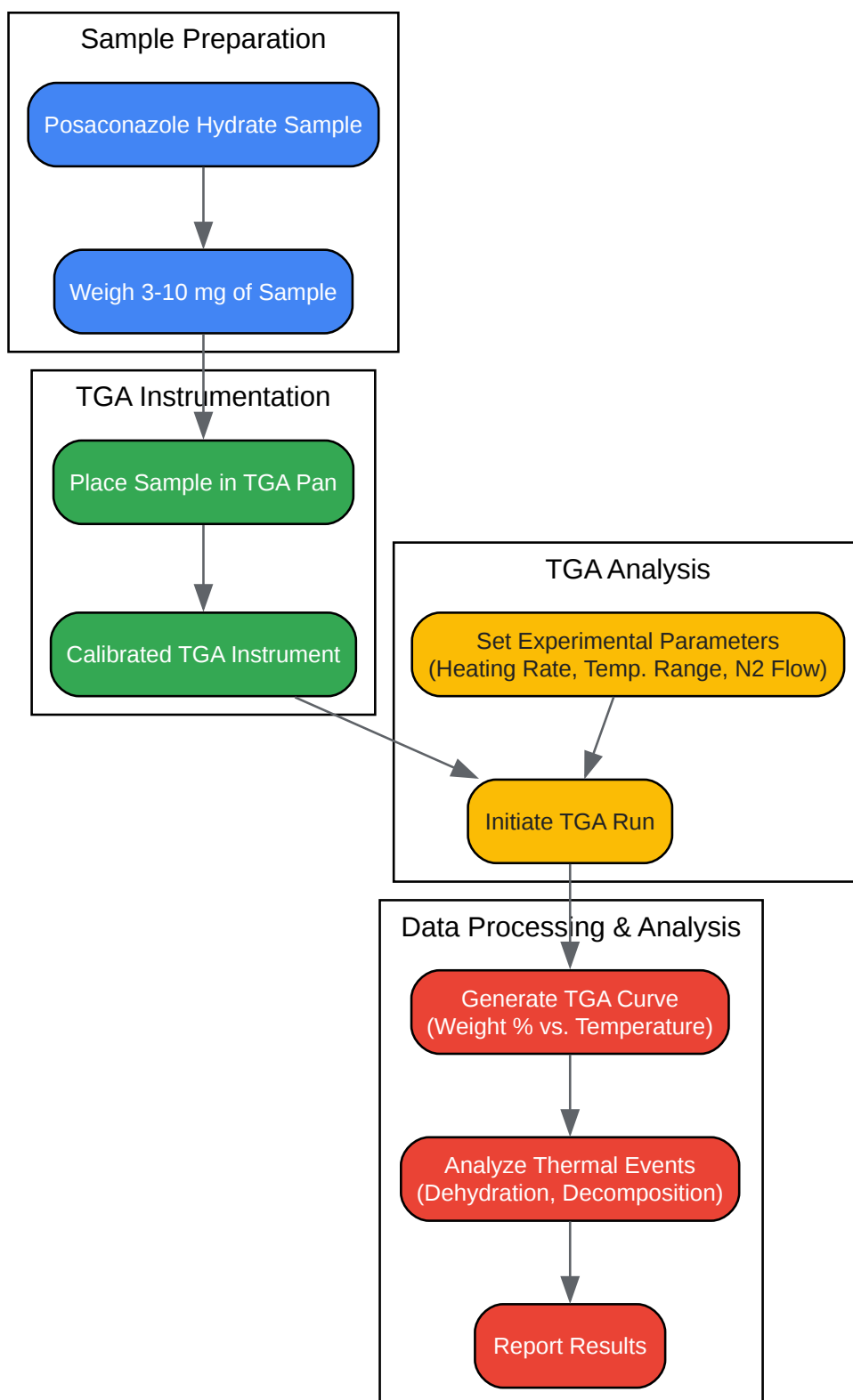
Parameter	Value
Temperature Program	
Initial Temperature	Ambient (~25 °C)
Final Temperature	300 °C
Heating Rate	10 °C/min
Purge Gas	
Gas	Nitrogen
Flow Rate	20-50 mL/min
Data Collection	
Data Points	Weight, Temperature, Time

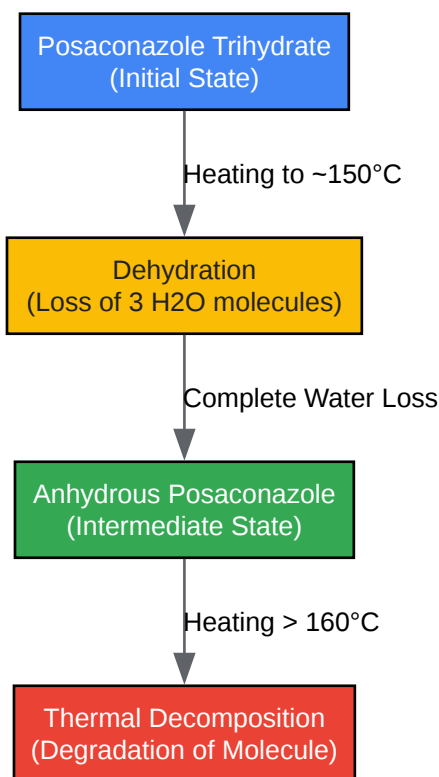
## Procedure

- Tare the TGA balance with an empty sample pan.
- Place the sample pan containing the weighed **Posaconazole hydrate** onto the balance.
- Close the furnace and allow the system to equilibrate.
- Start the TGA method with the parameters specified above.
- Monitor the weight loss as a function of temperature.
- Upon completion of the run, cool the furnace to a safe temperature before removing the sample.
- Analyze the resulting TGA curve to determine the onset and end temperatures of weight loss events and the percentage of weight loss.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of the thermogravimetric analysis of **Posaconazole hydrate**.





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## References

- 1. Water [webbook.nist.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. quora.com [quora.com]
- 4. Posaconazole | C<sub>37</sub>H<sub>42</sub>F<sub>2</sub>N<sub>8</sub>O<sub>4</sub> | CID 468595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. uspbpep.com [uspbpep.com]
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[<https://www.benchchem.com/product/b15559576#mogravimetric-analysis-tga-of-posaconazole-hydrate>]

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